

Hazard Assessment and Characterization

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Compound of Interest

Compound Name: Eisenlactat

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While some sources classify ferrous lactate as a non-hazardous substance or mixture, others provide GHS hazard classifications indicating potential risks.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Given the potential for skin, eye, and respiratory irritation, and harm if swallowed, it is prudent to handle ferrous lactate as a chemical waste product and follow standard laboratory chemical disposal procedures.[\[8\]](#) Laboratory personnel should treat all waste chemicals as hazardous unless a specific determination to the contrary has been made by a qualified safety officer.[\[10\]](#)

Ferrous Lactate Identification and Properties

A summary of key quantitative and identifying data for ferrous lactate is provided below.

Property	Data	Reference
CAS Number	5905-52-2	[11]
Chemical Formula	C6H10FeO6	[8][11]
Molecular Weight	233.99 g/mol	[9]
Appearance	Greenish-white powder or crystals	[6][7]
Solubility	Soluble in water	[7]
Acute Toxicity	LD50 Oral - Rat - > 2,000 mg/kg	[11]
GHS Hazard Codes	H302, H315, H319, H335	[8]
Hazard Statements	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[8]

Step-by-Step Disposal Protocol

This protocol provides a generalized procedure for the safe disposal of ferrous lactate from a laboratory setting.

1. Personal Protective Equipment (PPE) Before handling ferrous lactate waste, ensure appropriate PPE is worn to prevent exposure.
 - Gloves: Chemical-resistant gloves.
 - Eye Protection: Safety glasses or goggles.[11]
 - Body Protection: A standard lab coat or other protective clothing.[11]
 - Respiratory Protection: Use only in a well-ventilated area. For larger quantities or where dust is generated, a respirator may be necessary.[11]
2. Waste Segregation Proper segregation is crucial to prevent dangerous chemical reactions.

- Do Not Mix: Do not mix ferrous lactate waste with other chemicals unless directed by your EHS department.[9]
- Incompatibilities: Keep ferrous lactate waste separate from strong oxidizing agents.
- Designated Waste Stream: Treat ferrous lactate as a solid chemical waste.

3. Containerization All chemical waste must be stored in appropriate containers.[12]

- Container Type: Use a clean, dry, and sealable container made of a compatible material. The original product container is often a suitable choice if it is in good condition.[13]
- Container Integrity: Ensure the container is not cracked or damaged and that the cap seals securely to prevent leaks.[13][14]
- Keep Closed: Waste containers must remain closed at all times, except when adding waste. [12][13]

4. Labeling Accurate labeling prevents accidents and ensures proper handling by waste management personnel.

- Required Information: Affix a "Hazardous Waste" label to the container.[5]
- Contents: Clearly write the full chemical name, "Ferrous Lactate." Do not use abbreviations or chemical formulas.[5]
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5. Storage and Accumulation Waste must be stored safely in a designated area pending pickup.

- Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which must be at or near the point of waste generation.[12][13]
- Secondary Containment: It is best practice to place the waste container in a secondary containment bin to catch any potential leaks.

- Storage Limits: Be aware of the accumulation limits for your SAA (e.g., typically a maximum of 55 gallons of hazardous waste).[12]

6. Disposal Request and Pickup Never dispose of chemical waste in the standard trash or down the drain.[10]

- Contact EHS: When the container is full or you are finished generating this waste stream, contact your institution's EHS department to schedule a waste pickup.[12]
- Follow Institutional Procedures: Adhere to your organization's specific procedures for requesting waste collection.

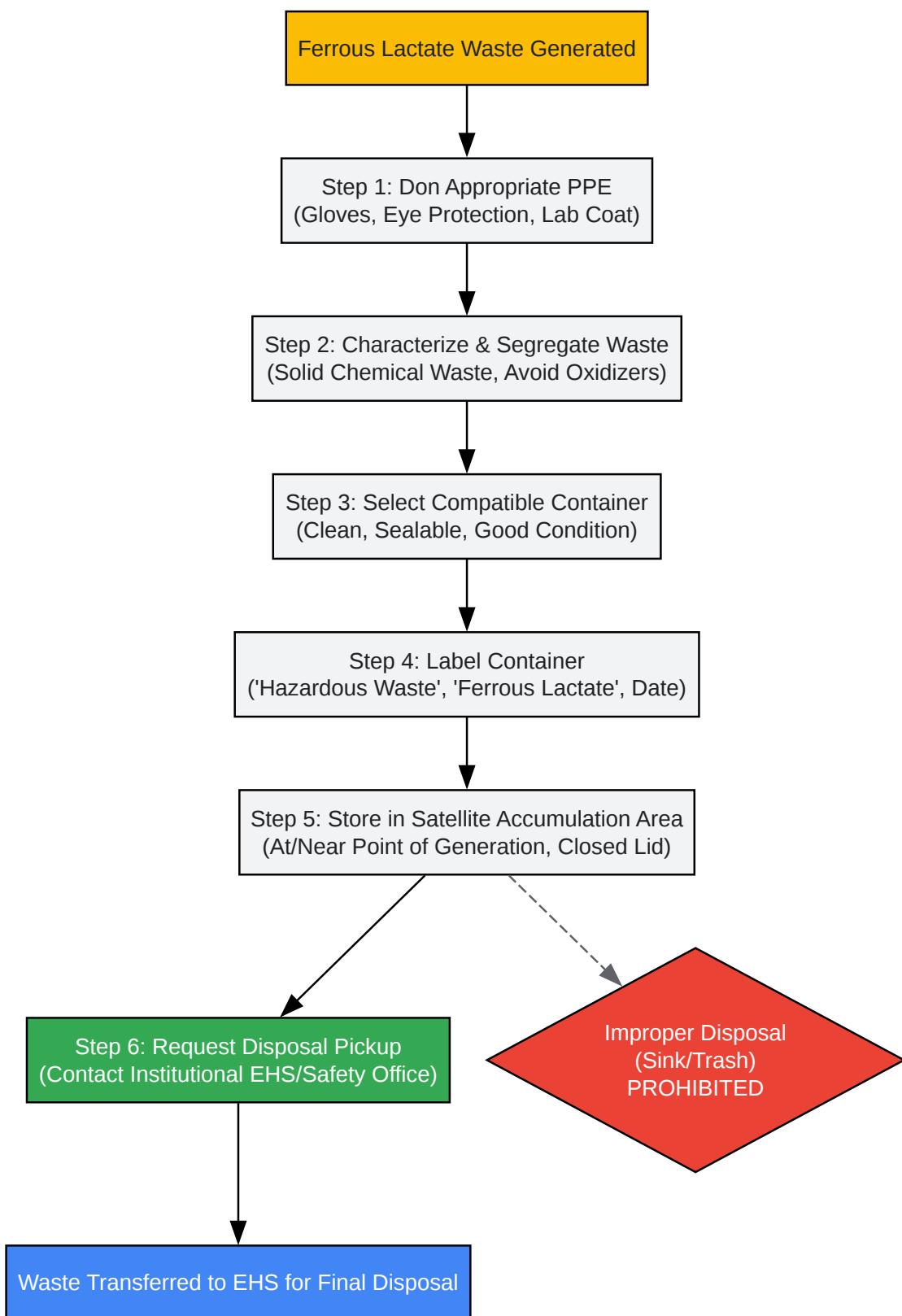
Emergency Procedures: Spills

In the event of a small spill of solid ferrous lactate:

- Ensure Proper PPE: Don the appropriate PPE before cleaning the spill.
- Containment: Prevent the powder from becoming airborne. Avoid creating dust.[11]
- Cleanup: Carefully sweep or shovel the spilled material.[11]
- Dispose: Place the collected material into a suitable, closed, and labeled container for disposal as hazardous waste.[11]

Disposal Workflow

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of ferrous lactate.

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Caption: Workflow for the proper disposal of ferrous lactate waste.

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